

molecular weight of barium chloride monohydrate

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Compound of Interest

Compound Name: Barium chloride monohydrate

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An In-depth Technical Guide to the Molecular Weight of **Barium Chloride Monohydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the determination of the molecular weight of **barium chloride monohydrate** ($\text{BaCl}_2 \cdot \text{H}_2\text{O}$). This information is critical for accurate stoichiometric calculations in chemical reactions, preparation of solutions with precise concentrations, and overall experimental reproducibility in various research and development applications, including drug development.

Chemical Identity and Formula

Barium chloride monohydrate is an inorganic salt composed of barium cations (Ba^{2+}) and chloride anions (Cl^-), with one molecule of water of hydration. The chemical formula is $\text{BaCl}_2 \cdot \text{H}_2\text{O}$.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the chemical formula. The internationally recognized atomic weights of the constituent elements are used for this calculation.

Data Presentation: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (g/mol)
Barium	Ba	137.327[4][5][6][7][8]
Chlorine	Cl	35.45[9][10][11][12]
Hydrogen	H	1.008[13][14][15][16]
Oxygen	O	15.999[17][18][19][20]

Calculation Summary

The molecular weight of **barium chloride monohydrate** is calculated as follows:

$(1 \times \text{Atomic Weight of Ba}) + (2 \times \text{Atomic Weight of Cl}) + (2 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of O})$

$= (1 \times 137.327) + (2 \times 35.45) + (2 \times 1.008) + (1 \times 15.999)$

$= 137.327 + 70.90 + 2.016 + 15.999$

$= 226.242 \text{ g/mol [1][2]}$

Experimental Verification Protocol: Mass Spectrometry

A detailed methodology for the experimental verification of the molecular weight of **barium chloride monohydrate** using mass spectrometry is outlined below.

Objective: To experimentally determine the molecular weight of **barium chloride monohydrate**.

Materials:

- **Barium chloride monohydrate** (analytical grade)
- Deionized water
- Methanol (HPLC grade)

- Electrospray Ionization Mass Spectrometer (ESI-MS)

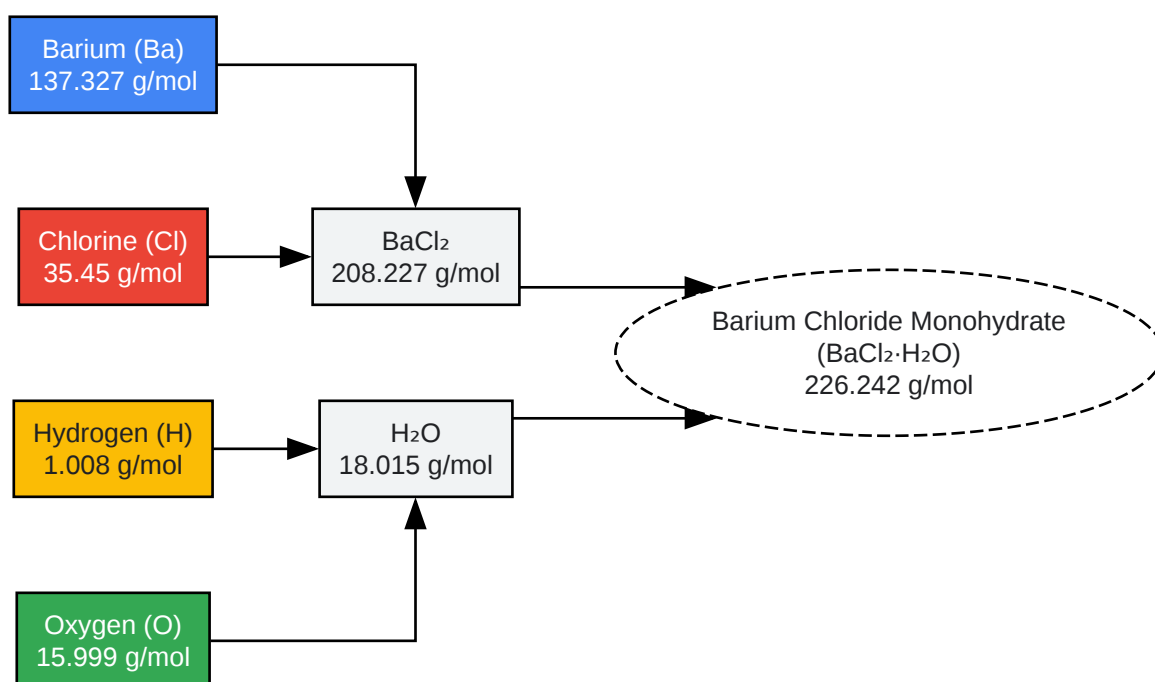
Procedure:

- Sample Preparation:
 - Accurately weigh 10 mg of **barium chloride monohydrate**.
 - Dissolve the sample in 10 mL of a 50:50 (v/v) solution of deionized water and methanol to create a 1 mg/mL stock solution.
 - Further dilute the stock solution to a final concentration of 10 µg/mL using the same solvent mixture.
- Mass Spectrometer Setup:
 - Calibrate the ESI-MS instrument using a standard calibrant solution to ensure mass accuracy.
 - Set the instrument to positive ion detection mode.
 - Optimize the ion source parameters, including capillary voltage, cone voltage, and desolvation gas flow and temperature, to achieve a stable signal.
- Sample Analysis:
 - Infuse the prepared sample solution into the mass spectrometer at a constant flow rate (e.g., 10 µL/min).
 - Acquire mass spectra over a relevant mass-to-charge (m/z) range. Given the expected species, a range of m/z 100-300 would be appropriate.
- Data Analysis:
 - Analyze the resulting mass spectrum to identify the peaks corresponding to the barium-containing species. In the positive ion mode, one would expect to observe the $[\text{BaCl}]^+$ ion.
 - The m/z of this ion will be the sum of the atomic weights of barium and chlorine.

- The presence of the water of hydration may be inferred from the difference between the experimentally determined mass of the primary ion and the known mass of the anhydrous fragment.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the atomic weights of the constituent elements and the final calculated molecular weight of **barium chloride monohydrate**.



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Caption: Calculation flowchart for the molecular weight of $\text{BaCl}_2 \cdot \text{H}_2\text{O}$.

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